

Personal protective equipment for handling AZ7550 Mesylate

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Compound of Interest

Compound Name: AZ7550 Mesylate

Cat. No.: B8069384

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Essential Safety and Handling Guide for AZ7550 Mesylate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **AZ7550 Mesylate** in a laboratory setting. The following procedures are designed to ensure a safe environment and minimize exposure risk to this potent kinase inhibitor.

AZ7550 Mesylate is an active metabolite of Osimertinib (AZD9291), a powerful therapeutic agent. Due to its cytotoxic potential and limited specific safety data, it must be handled with the utmost care, adhering to protocols for highly potent compounds.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **AZ7550 Mesylate** is not readily available, data from its parent compound, Osimertinib, indicates significant potential hazards. Osimertinib is classified as harmful if swallowed, may cause an allergic skin reaction, is suspected of damaging fertility or the unborn child, and can cause organ damage through prolonged or repeated exposure. Therefore, a comprehensive and conservative approach to personal protection is mandatory.

Table 1: Recommended Personal Protective Equipment (PPE) for Handling **AZ7550 Mesylate**

PPE Category	Item	Specifications and Procedures
Eye Protection	Safety Goggles with Side-Shields	Must be worn at all times when handling the compound in solid or solution form. A face shield should be worn in addition to goggles when there is a risk of splashing.
Hand Protection	Double Nitrile Gloves (Chemotherapy-Rated)	Two pairs of powder-free nitrile gloves rated for chemotherapy drug handling are required. Change the outer glove immediately upon contamination and both pairs frequently (e.g., every 30-60 minutes).
Body Protection	Impervious Laboratory Coat or Gown	A disposable, solid-front, back-closing gown made of a low-lint, impervious material (e.g., polyethylene-coated polypropylene) is required. Cuffs should be tucked under the outer pair of gloves.
Respiratory Protection	N95 Respirator or Higher	A NIOSH-approved N95 respirator is the minimum requirement when handling the solid (powder) form of AZ7550 Mesylate outside of a containment device. For higher-risk procedures (e.g., cleaning spills), a Powered Air-Purifying Respirator (PAPR) may be necessary.

Operational Plan: Handling and Experimental Protocols

All handling of **AZ7550 Mesylate**, especially of the solid form, must be performed within a designated area and inside a certified containment primary engineering control (C-PEC).

Engineering Controls:

- For Weighing and Reconstituting Solids: A certified Class II Biological Safety Cabinet (BSC) or a containment ventilated enclosure (CVE) / powder containment hood is mandatory to prevent inhalation of airborne particles.
- For Handling Solutions: All subsequent dilutions and handling of solutions should be performed in a certified chemical fume hood.

Experimental Protocol: Weighing and Preparing a Stock Solution

This protocol provides a step-by-step guide for safely preparing a stock solution of **AZ7550 Mesylate**.

Materials:

- **AZ7550 Mesylate** (solid)
- Appropriate solvent (e.g., DMSO)
- Calibrated analytical balance (located inside a C-PEC)
- Weigh paper or boat
- Spatula
- Sterile conical tubes or vials
- Pipettes and sterile, filtered tips
- Plastic-backed absorbent bench paper

Procedure:

- Preparation of Workspace:
 - Ensure the C-PEC (e.g., powder containment hood) is operating correctly.
 - Cover the work surface with plastic-backed absorbent paper.
 - Gather all necessary materials and place them within the C-PEC before starting.
- Donning PPE:
 - Put on all required PPE as specified in Table 1 before entering the designated handling area. This includes a gown, inner and outer gloves, safety goggles, and an N95 respirator.
- Weighing the Compound:
 - Inside the C-PEC, carefully open the container of **AZ7550 Mesylate**.
 - Using a dedicated spatula, gently transfer the desired amount of powder onto a weigh paper on the calibrated balance. Avoid any actions that could generate dust.
 - Record the weight and securely close the primary container.
- Preparing the Stock Solution:
 - Carefully transfer the weighed powder into an appropriately labeled sterile vial.
 - Using a calibrated pipette, slowly add the required volume of solvent (e.g., DMSO) to the vial to achieve the desired concentration. Point the pipette tip towards the inner wall of the vial to avoid splashing.
 - Secure the vial cap and mix gently by vortexing or inverting until the solid is completely dissolved.
- Post-Procedure Cleanup:

- Wipe down the spatula and any surfaces inside the C-PEC with a suitable deactivating agent followed by 70% ethanol.
- Dispose of all contaminated disposables (weigh paper, pipette tips, absorbent paper) in the designated cytotoxic waste container.
- Doffing PPE:
 - Remove PPE in the reverse order it was put on, being careful to avoid self-contamination. The outer gloves should be removed first and disposed of as cytotoxic waste. The gown and remaining PPE should be removed before exiting the designated area.
 - Wash hands thoroughly with soap and water immediately after removing all PPE.

Disposal Plan

All materials that have come into contact with **AZ7550 Mesylate** must be treated as hazardous cytotoxic waste. This waste must be segregated from regular laboratory trash.

Table 2: Disposal Guidelines for **AZ7550 Mesylate** Waste

Waste Type	Disposal Container	Procedure
Solid Waste	Labeled, sealed, puncture-proof cytotoxic waste container (typically yellow or purple)	Includes contaminated gloves, gowns, bench paper, weigh boats, pipette tips, and vials.
Liquid Waste	Labeled, sealed, leak-proof hazardous chemical waste container	Includes unused solutions, and solvents used for rinsing contaminated glassware. Do not pour down the drain.
Sharps	Labeled, puncture-proof sharps container for cytotoxic waste	Includes contaminated needles and syringes.

Follow your institution's specific guidelines for hazardous waste pickup and disposal, which typically involves incineration by a licensed waste management provider.

Emergency Procedures

Spill Response:

- Small Spill (inside a fume hood):
 - Ensure PPE is worn.
 - Absorb the spill with absorbent pads.
 - Clean the area with a suitable decontaminating solution, followed by 70% ethanol.
 - Dispose of all cleaning materials as cytotoxic waste.
- Large Spill (outside a fume hood):
 - Evacuate the immediate area and alert others.
 - Prevent entry into the affected area.
 - Contact your institution's Environmental Health and Safety (EHS) department immediately.
 - Do not attempt to clean up a large spill without specific training and equipment.

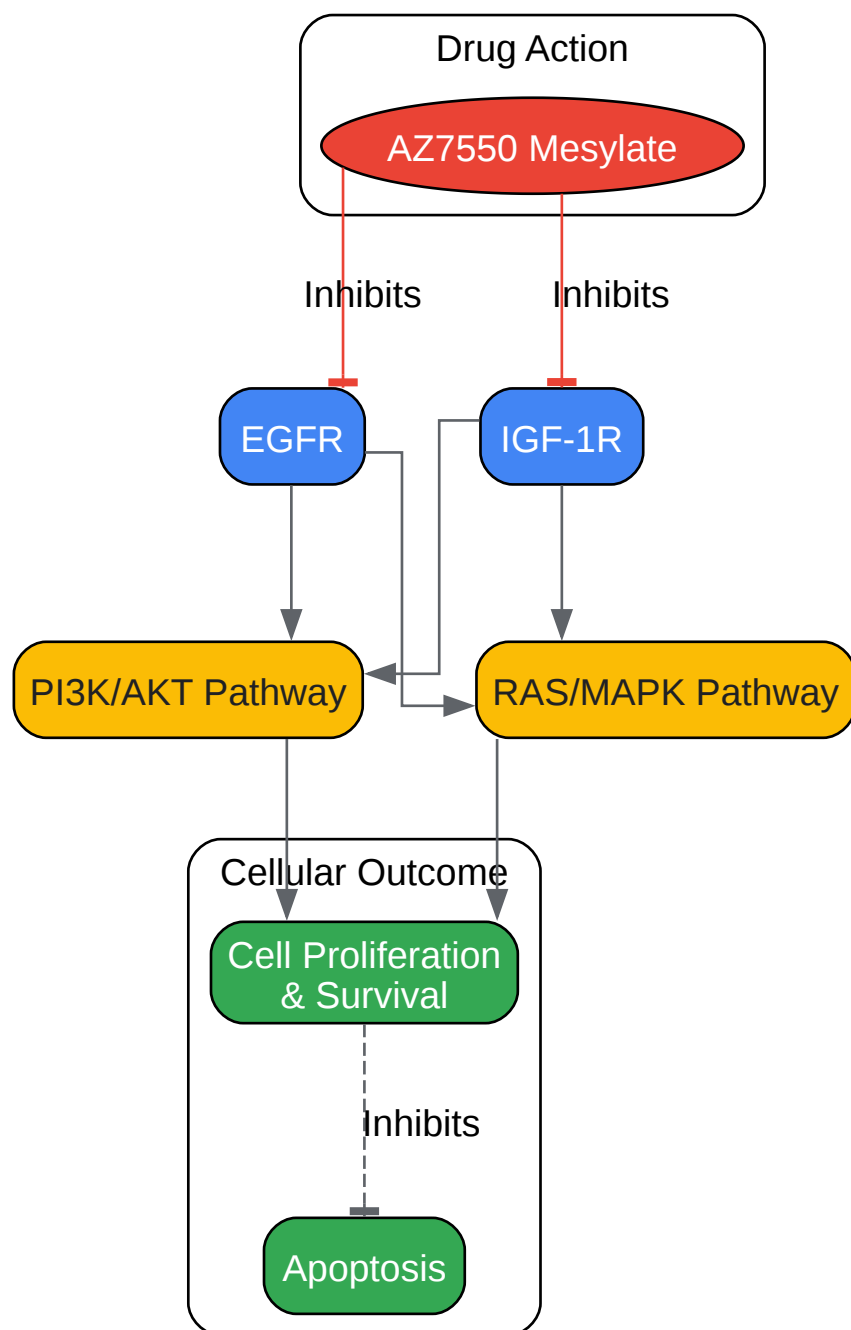
Personnel Exposure:

- Skin Contact: Immediately remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.
- Inhalation: Move to fresh air immediately.
- Ingestion: Do not induce vomiting.

In all cases of exposure, seek immediate medical attention and report the incident to your supervisor and EHS department.

Mechanism of Action: EGFR and IGF-1R Signaling Inhibition

AZ7550 Mesylate, as an active metabolite of Osimertinib, functions as a kinase inhibitor targeting both the Epidermal Growth Factor Receptor (EGFR) and the Insulin-like Growth Factor-1 Receptor (IGF-1R). These receptors are key components of signaling pathways that drive cell proliferation and survival in many cancers. By inhibiting these receptors, **AZ7550 Mesylate** disrupts downstream signaling cascades, leading to reduced tumor growth.



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Caption: Inhibition of EGFR and IGF-1R by **AZ7550 Mesylate**.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com